

Application Notes and Protocols for Caspase-3 Activity Assay Using PHA-690509

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Compound of Interest

Compound Name: PHA-690509

Cat. No.: B610078

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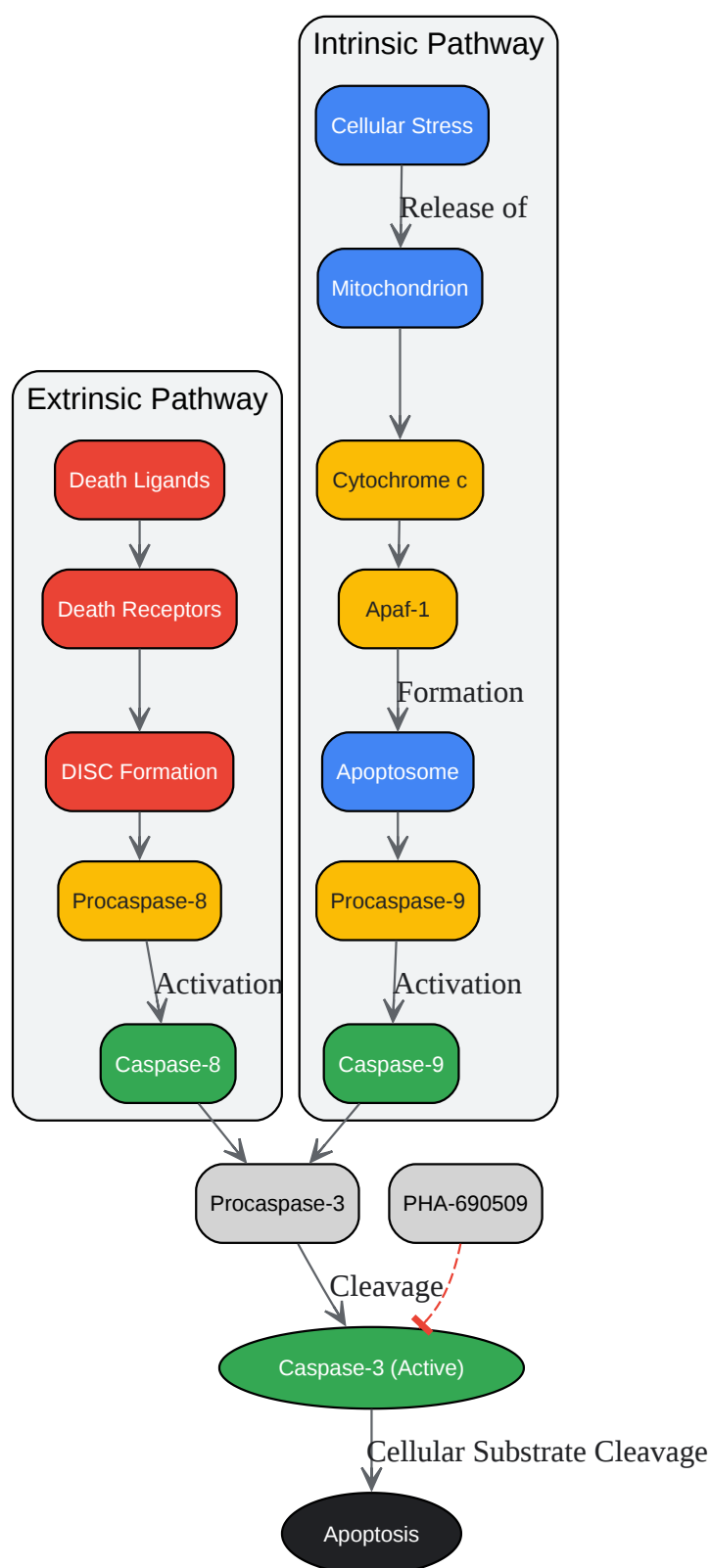
Introduction

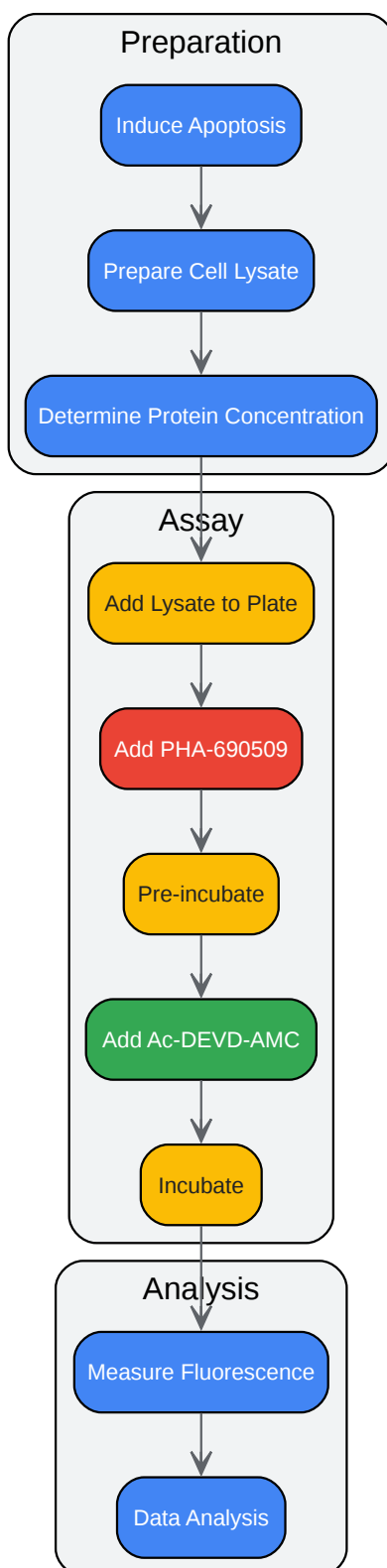
Caspase-3 is a critical executioner caspase in the apoptotic signaling pathway, playing a pivotal role in the dismantling of the cell. Its activity is a key biomarker for apoptosis. This document provides a detailed protocol for a fluorometric assay to measure Caspase-3 activity and to assess the inhibitory effects of **PHA-690509**, a compound that has been shown to inhibit Caspase-3.^{[1][2][3]} This assay is based on the cleavage of a fluorogenic substrate, such as Acetyl-Asp-Glu-Val-Asp-7-Amino-4-methylcoumarin (Ac-DEVD-AMC), by active Caspase-3, which releases the fluorescent AMC molecule. The resulting fluorescence is directly proportional to the Caspase-3 activity in the sample.

PHA-690509 is recognized as a cyclin-dependent kinase (CDK) inhibitor and has also been identified as an inhibitor of Caspase-3 activity.^{[1][2][3]} While its primary role is in cell cycle regulation, its impact on Caspase-3 makes it a compound of interest in apoptosis research. This protocol will guide users in quantifying Caspase-3 activity and evaluating the inhibitory potential of **PHA-690509**.

Signaling Pathway

The activation of Caspase-3 is a central event in both the intrinsic and extrinsic apoptotic pathways. The following diagram illustrates the convergence of these pathways on Caspase-3.





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